Structural Dynamics and Synthetic Utility of 3-tert-Butyladipic Acid

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Compound of Interest

Compound Name:	*3-tert-Butyladipic acid*
CAS No.:	*10347-88-3*
Cat. No.:	*B078269*

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Introduction: The Steric Anchor

3-tert-Butyladipic acid (CAS: 10347-88-3) represents a critical structural motif in the field of soft matter physics and medicinal chemistry. Unlike its parent compound, adipic acid (1,6-hexanedioic acid), which functions as a linear, flexible linker in polyamides (Nylon 6,6), the introduction of a tert-butyl group at the C3 position creates a "steric anchor."

This bulky substituent breaks the symmetry of the carbon chain, introducing chirality and significantly altering the conformational energy landscape. For researchers in polymer science, this molecule is a tool to modulate crystallinity and glass transition temperatures (

) by disrupting chain packing. In drug development, it serves as a lipophilic linker that can modify the hydrodynamic radius of polymer-drug conjugates.

This guide provides a rigorous technical analysis of **3-tert-butyladipic acid**, moving from its stereochemical synthesis to its application in high-performance materials.

Molecular Architecture & Stereochemistry

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Conformational Locking

The tert-butyl group is widely known in cyclohexane systems for the "Winstein-Holness" effect, where it locks the ring into a specific chair conformation. In the open-chain **3-tert-butyladipic acid**, this group restricts rotation around the C3-C4 bond.

- Chirality: The C3 carbon is a stereocenter, bonded to:
  - Hydrogen (-H)
  - tert-Butyl group (-$C(CH_3)_3$)[1][2]
  - Acetic acid moiety (-CH_2COOH)
  - Propionic acid moiety (-CH_2CH_2COOH)
- Result: The molecule exists as a pair of enantiomers (R and S). Standard oxidative synthesis yields a racemic mixture.

Structural Visualization

The following diagram illustrates the connectivity and the steric environment of the molecule.

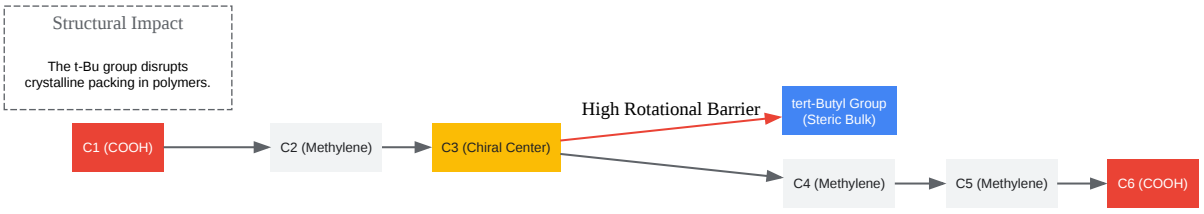

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Figure 1: Connectivity graph of **3-tert-butyladipic acid** highlighting the steric anchor at C3.[3]

Synthetic Protocol: Oxidative Cleavage

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The most robust route to **3-tert-butyladipic acid** is the oxidative cleavage of 4-tert-butylcyclohexanone. This method leverages the symmetry of the starting material to produce the desired isomer reliably.

Reaction Logic

The oxidation proceeds via the enol tautomer of the ketone. Since 4-tert-butylcyclohexanone is symmetric (plane of symmetry through C1 and C4), enolization towards C2 or C6 is equivalent. Cleavage of the C1-C2 bond transforms the ring into a dicarboxylic acid chain.

- Starting Material: 4-tert-butylcyclohexanone[1][2]
- Oxidant: 50% Nitric Acid (HNO_3) with Vanadium catalyst (Industrial standard) or Potassium Permanganate ($KMnO_4$) (Lab scale).
- Yield Expectations: 60-75% (Recrystallized).

Step-by-Step Laboratory Protocol (HNO_3 Method)

Note: This reaction is highly exothermic and generates

fumes. Perform strictly in a fume hood.

- Setup: Equip a 500 mL 3-neck round-bottom flask with a reflux condenser, a dropping funnel, and a thermometer.
- Catalyst Preparation: Add 0.1g Ammonium Metavanadate (NH_4VO_3) and 0.5g Copper powder (catalyst promoter) to 60 mL of 50% Nitric Acid.
- Heating: Warm the acid mixture to 50°C until the catalyst dissolves and the solution turns clear blue/green.
- Addition: Dissolve 15.4g (0.1 mol) of 4-tert-butylcyclohexanone in minimal glacial acetic acid (optional, for solubility) or add solid slowly.
  - Critical Step: Add the ketone dropwise/portion-wise. Maintain temperature between 60-70°C. Do not exceed 75°C to prevent decarboxylation or runaway nitration.

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- Reflux: Once addition is complete, raise temperature to 90°C and reflux for 1 hour. Brown fumes (

) will evolve.
- Isolation:
  - Cool the reaction mixture to 0°C in an ice bath.
  - The product will precipitate as a white solid.
  - Filter the crude solid using a sintered glass funnel.
- Purification: Recrystallize from water/ethanol (9:1) mixture.
  - Validation: Check melting point (Target: 112-115°C).

Synthesis Workflow Diagram

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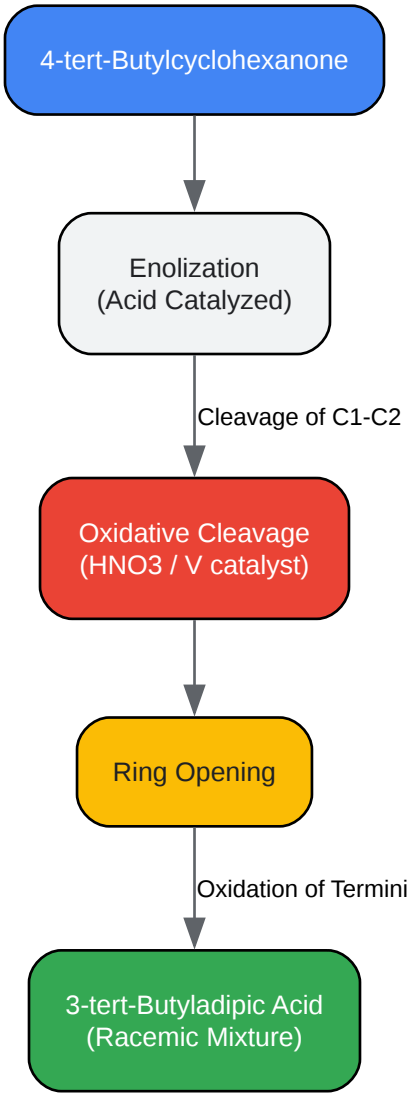

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Figure 2: Oxidative cleavage pathway transforming the cyclic ketone to the acyclic dicarboxylic acid.

Physicochemical Characterization

Reliable identification requires comparing spectral data against the specific structural features (the t-butyl singlet and the carboxylic acid protons).

Data Summary Table

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Property	Value/Observation	Method of Verification
CAS Number	10347-88-3	Registry Check
Molecular Formula		High-Res Mass Spec (HRMS)
Molecular Weight	202.25 g/mol	Calculated
Melting Point	112 - 115 °C	Capillary Melting Point Apparatus
Solubility	Soluble: Ethanol, DMSO, AcetoneSparingly: Water, Hexane	Visual Solubility Test
pKa (Calc)	~4.4 (COOH 1), ~5.4 (COOH 2)	Potentiometric Titration

NMR Fingerprint (-NMR in)

- 12.0 ppm (s, 2H): Carboxylic acid protons (-COOH). Broad singlet, disappears with shake.
- 2.1 - 2.3 ppm (m, 4H): -methylene protons adjacent to carbonyls.
- 1.5 - 1.8 ppm (m, 3H): Methine (CH-tBu) and -methylene protons.
- 0.85 ppm (s, 9H):tert-Butyl group.[3] This is the diagnostic peak. A sharp, intense singlet integrating to 9 protons.

Applications in Research & Development

Polymer Engineering (Polyesters & Polyamides)

In polymer synthesis, **3-tert-butyladipic acid** is used as a comonomer to modify the properties of standard Nylons (e.g., Nylon 6,6) or polyesters (PET derivatives).

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- Mechanism: The bulky side group prevents efficient packing of the polymer chains.
- Effect: Reduces crystallinity, lowers the melting temperature (

  ), and improves solubility in organic solvents, making the polymers easier to process for coating applications.

Drug Delivery Systems

The molecule serves as a hydrophobic modifier in amphiphilic block copolymers.

- Micelle Formation: When incorporated into a PEG-polyester backbone, the tert-butyl group increases the hydrophobicity of the core, enhancing the loading capacity for lipophilic drugs (e.g., Paclitaxel).
- Degradation: The ester bonds formed by adipic acid derivatives are hydrolytically unstable, allowing for biodegradable architectures.

Application Workflow

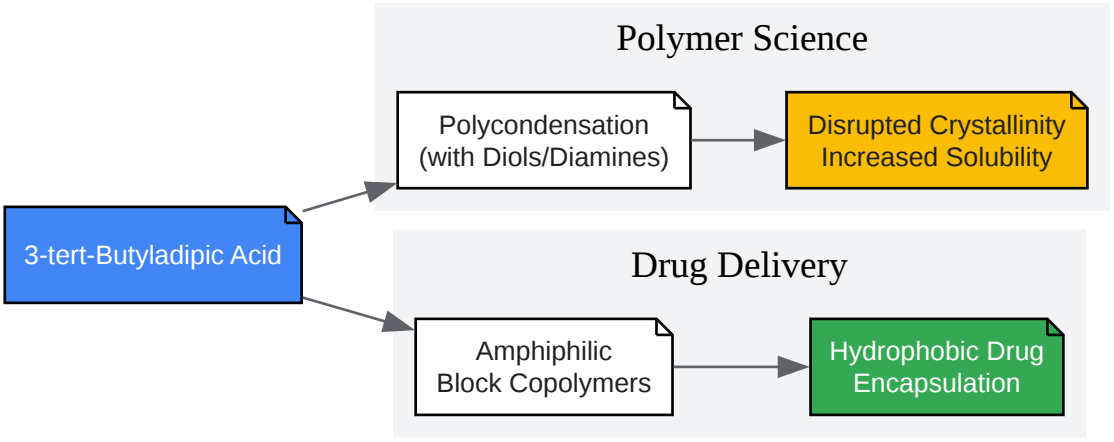

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Figure 3: Downstream utility of **3-tert-butyladipic acid** in materials and pharmaceutical sciences.

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